

# Lauryl Glycidyl Ether (CAS 2461-18-9): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lauryl glycidyl ether*

Cat. No.: B1222760

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Lauryl glycidyl ether** (LGE), with the CAS number 2461-18-9, is a versatile aliphatic glycidyl ether characterized by a 12-carbon lauryl group and a reactive terminal epoxide ring. This unique structure imparts amphiphilic properties, making it a valuable intermediate in the synthesis of functional polymers and surfactants. Its primary applications are found in the formulation of epoxy resins as a reactive diluent to reduce viscosity and in the burgeoning field of biomedical research, particularly in the development of advanced drug delivery systems. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis methodologies, key applications, and toxicological profile of **Lauryl glycidyl ether**. Detailed experimental protocols and structured data presentations are included to facilitate its use in research and development.

## Chemical and Physical Properties

**Lauryl glycidyl ether** is a clear, colorless to pale yellow viscous liquid with a mild, ether-like odor.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

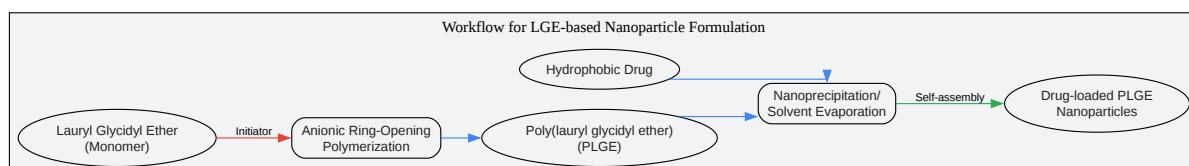
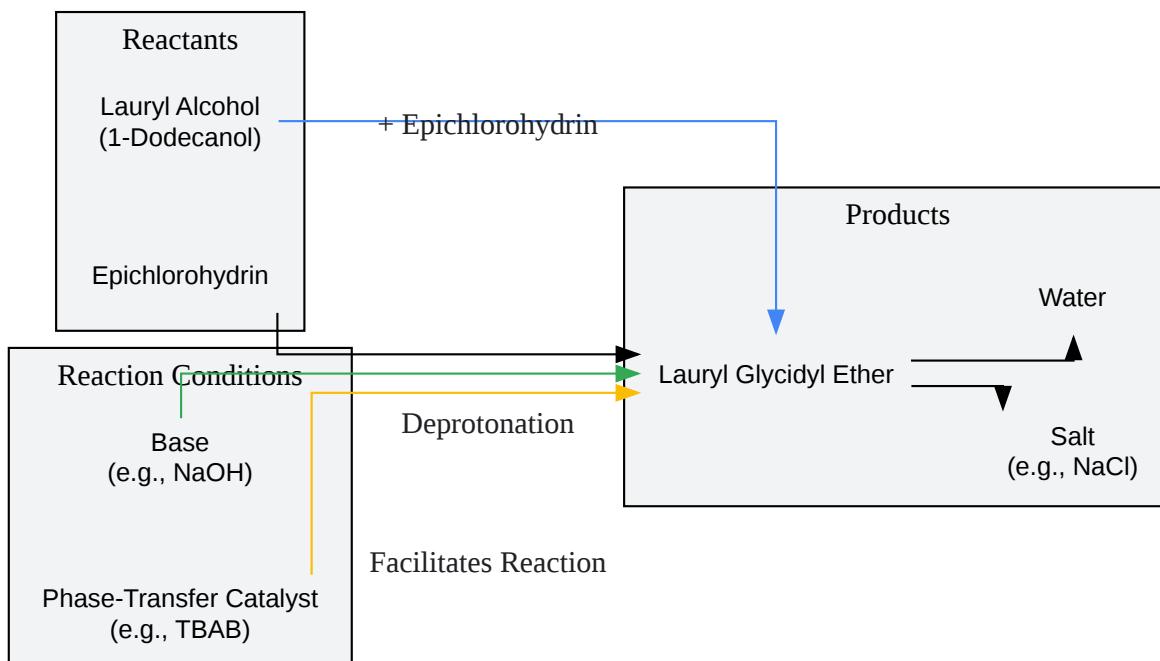
Property	Value	References
CAS Number	2461-18-9	
Molecular Formula	C <sub>15</sub> H <sub>30</sub> O <sub>2</sub>	
Molecular Weight	242.40 g/mol	
Appearance	Clear colorless viscous liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	324 °C (lit.)	<a href="#">[2]</a>
Density	0.89 g/mL at 25 °C (lit.)	<a href="#">[4]</a>
Solubility in Water	Insoluble	<a href="#">[2]</a> <a href="#">[5]</a>
Synonyms	Dodecyl glycidyl ether, ((Dodecyloxy)methyl)oxirane, 1,2-Epoxy-3-(dodecyloxy)propane	<a href="#">[5]</a>

## Synthesis of Lauryl Glycidyl Ether

The most prevalent method for synthesizing **Lauryl glycidyl ether** involves the reaction of lauryl alcohol (1-dodecanol) with an epoxy-containing compound, typically epichlorohydrin, in the presence of a base and often a phase-transfer catalyst to enhance reaction rates and yield. [\[6\]](#)

## General Reaction Scheme

The synthesis proceeds via a nucleophilic substitution reaction where the alkoxide ion, formed from the deprotonation of lauryl alcohol by a base, attacks the electrophilic carbon of the epoxide ring in epichlorohydrin. This is followed by an intramolecular cyclization to form the glycidyl ether.[\[6\]](#)



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemview.epa.gov [chemview.epa.gov]
- 2. In vitro eye irritancy test of lauryl derivatives and polyoxyethylene alkyl derivatives with the reconstructed rabbit corneal epithelium model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ecetoc.org [ecetoc.org]
- 4. benchchem.com [benchchem.com]
- 5. Glycidyl ether reactions with amines | Semantic Scholar [semanticscholar.org]
- 6. Lauryl glycidyl ether | 2461-18-9 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Lauryl Glycidyl Ether (CAS 2461-18-9): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222760#lauryl-glycidyl-ether-cas-number-2461-18-9]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)